

# Personal protective equipment for handling

## UCM765

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### Compound of Interest

Compound Name: **UCM765**

Cat. No.: **B15570701**

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## Essential Safety and Handling Guide for UCM765

Disclaimer: This document provides essential safety and handling guidelines for **UCM765** (N-(2-((3-methoxyphenyl)(phenyl)amino)ethyl)acetamide) based on general laboratory safety principles for research chemicals. No specific Safety Data Sheet (SDS) for **UCM765** was found. Therefore, a comprehensive, substance-specific risk assessment should be conducted by qualified personnel before any handling, storage, or disposal of this compound. The information herein is intended to supplement, not replace, institutional safety protocols and professional judgment.

## Compound Overview

**UCM765** is an MT2-selective melatonin receptor ligand, investigated for its sleep-inducing, analgesic, and anxiolytic properties. As a potent bioactive compound, it should be handled with care to avoid accidental exposure. It is reported to have low water solubility, which should be considered during experimental procedures.

## Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **UCM765** in a laboratory setting. This is based on a risk assessment for handling a potent, powdered research chemical of unknown toxicity.

Protection Type	Equipment	Specification and Use
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles are mandatory. A face shield should be worn over goggles when there is a significant risk of splashes or aerosol generation.
Hand Protection	Chemical-Resistant Gloves	Double-gloving with nitrile gloves is recommended. Change gloves immediately if contaminated, torn, or after prolonged use.
Body Protection	Laboratory Coat	A buttoned, long-sleeved laboratory coat is required. Consider a disposable gown for procedures with a high risk of contamination.
Respiratory Protection	N95 Respirator or higher	An N95 respirator is recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of fine particles.
Foot Protection	Closed-toe Shoes	Sturdy, closed-toe shoes must be worn in the laboratory at all times.

## Operational Plan: Step-by-Step Handling Procedures

### 3.1. Preparation and Weighing:

- Designated Area: All handling of **UCM765** powder should be performed in a designated area, such as a certified chemical fume hood or a powder containment hood.
- Decontamination: Before starting, decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol).
- Weighing: Use a calibrated analytical balance. To minimize aerosol generation, use a spatula to carefully transfer the powder to a tared weigh boat or container.
- Spill Control: Have a spill kit readily available. In case of a small spill, gently cover the powder with absorbent material, then wet it with a suitable solvent before cleaning.

### 3.2. Solubilization:

- Solvent Selection: Given its low water solubility, select an appropriate organic solvent for solubilization (e.g., DMSO, ethanol).
- Procedure: Add the solvent to the weighed **UCM765** powder in a closed container. Vortex or sonicate until fully dissolved.

### 3.3. Experimental Use:

- Containment: All experimental procedures involving **UCM765** should be conducted in a manner that minimizes the creation of aerosols.
- Labeling: All containers with **UCM765** must be clearly labeled with the compound name, concentration, solvent, and hazard warnings.

## Disposal Plan

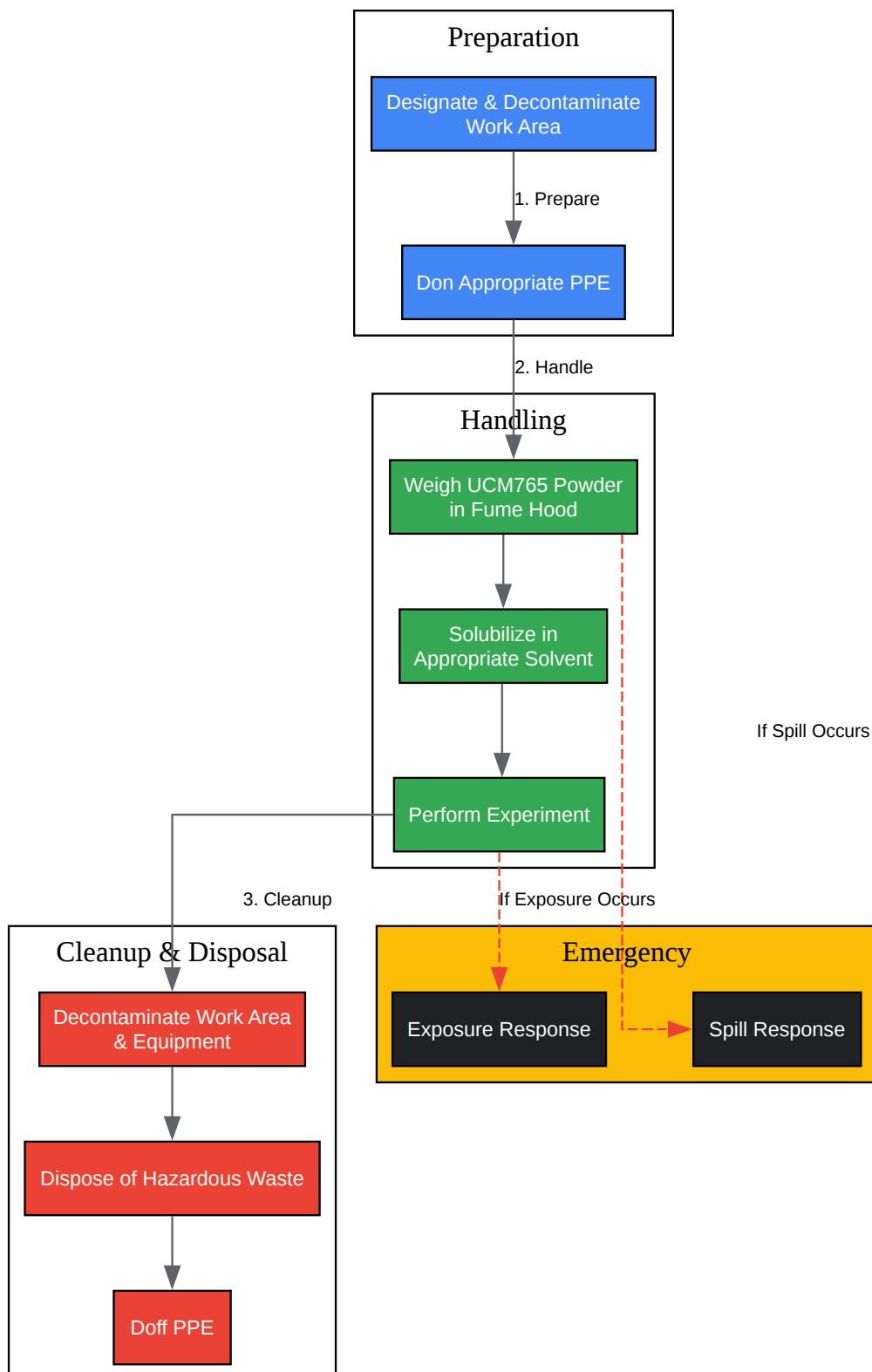
All waste materials contaminated with **UCM765** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

Waste Type	Disposal Procedure
Solid Waste	Contaminated gloves, weigh boats, pipette tips, and other solid materials should be collected in a designated, labeled hazardous waste container.
Liquid Waste	Unused solutions of UCM765 and contaminated solvents should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.
Sharps Waste	Needles and syringes used to handle UCM765 solutions must be disposed of in a designated sharps container.

## **Emergency Procedures**

Exposure Type	Immediate Action
Skin Contact	Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## **Logical Workflow for Handling UCM765**

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Caption: Workflow for the safe handling of **UCM765**.

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